

Personal protective equipment for handling Methyl 2-(2-aminophenyl)acetate

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: Methyl 2-(2-aminophenyl)acetate

Cat. No.: B1310229

[Get Quote](#)

Essential Safety and Handling Guide for Methyl 2-(2-aminophenyl)acetate

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for researchers, scientists, and drug development professionals handling **Methyl 2-(2-aminophenyl)acetate** (CAS No. 35613-44-6). Adherence to these guidelines is critical for ensuring personal safety and minimizing environmental impact.

Hazard and Safety Data

Methyl 2-(2-aminophenyl)acetate is a chemical that requires careful handling due to its potential health hazards. The following table summarizes the key hazard information and recommended personal protective equipment.

Hazard Classification	GHS Pictogram	Signal Word	Hazard Statements
Acute Toxicity, Oral	GHS07 (Exclamation Mark)	Warning	H302: Harmful if swallowed
Skin Irritation	GHS07 (Exclamation Mark)	Warning	H315: Causes skin irritation
Eye Irritation	GHS07 (Exclamation Mark)	Warning	H319: Causes serious eye irritation
Respiratory Irritation	GHS07 (Exclamation Mark)	Warning	H335: May cause respiratory irritation

Occupational Exposure Limits:

- No specific occupational exposure limits (OELs) have been established for **Methyl 2-(2-aminophenyl)acetate**. It is recommended to handle it in a well-ventilated area, preferably within a chemical fume hood, to minimize exposure.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent exposure.^[1] The following table summarizes the required PPE.

PPE Category	Specification	Rationale
Eye and Face Protection	Chemical splash goggles that meet ANSI Z87.1 standard. A face shield should be worn over goggles if there is a significant risk of splashes.	Protects against splashes and aerosols that can cause serious eye irritation.
Skin Protection	- Gloves: Chemical-resistant gloves (e.g., nitrile, neoprene). Refer to the manufacturer's resistance guide for specific breakthrough times. Double-gloving may be necessary for prolonged handling. - Lab Coat: A chemical-resistant lab coat or apron. - Clothing: Long pants and closed-toe shoes.	Prevents skin contact, as the substance causes skin irritation. Aromatic amines can be absorbed through the skin.
Respiratory Protection	All work should be conducted in a certified chemical fume hood. If engineering controls are insufficient, a NIOSH-approved respirator with cartridges appropriate for organic vapors and amines should be used.	Minimizes the inhalation of vapors or aerosols, which may cause respiratory irritation.

Operational and Disposal Plan

A strict operational workflow is critical for safety. This step-by-step guidance covers the handling of **Methyl 2-(2-aminophenyl)acetate** from receipt to disposal.

Pre-Handling Procedures

- Risk Assessment: Before beginning any work, conduct a thorough risk assessment for the planned experiment.

- **Information Review:** Review the Safety Data Sheet (SDS) and this guide. Locate the nearest eyewash station and safety shower.
- **Fume Hood Check:** Ensure the chemical fume hood is functioning correctly and the sash is at the appropriate height.
- **PPE Donning:** Put on all required PPE as detailed in the table above before entering the designated work area.

Handling Procedures

- **Work Area:** Conduct all manipulations of **Methyl 2-(2-aminophenyl)acetate** within a certified chemical fume hood.
- **Dispensing:** Carefully dispense the required amount, avoiding splashes and the generation of aerosols.
- **Container Management:** Keep all containers of the chemical tightly closed when not in use.
- **Storage:** Store in a cool, well-ventilated area, away from incompatible substances.^[2] The compound should be stored in an inert atmosphere, in a freezer under -20°C.

Post-Handling and Cleanup

- **Decontamination:** Thoroughly decontaminate the work area and any equipment that came into contact with the chemical using an appropriate solvent (e.g., ethanol, acetone), followed by soap and water.
- **PPE Doffing:** Properly remove PPE, taking care to avoid skin contamination. Remove gloves using the correct technique.
- **Hand Washing:** Wash hands thoroughly with soap and water after all handling procedures are complete.

Disposal Plan

- **Waste Collection:** Dispose of **Methyl 2-(2-aminophenyl)acetate** and any contaminated materials as hazardous chemical waste.

- **Waste Segregation:** Do not mix with other waste streams. Keep in a clearly labeled, sealed container.
- **Regulatory Compliance:** Follow all local, state, and federal regulations for hazardous waste disposal.

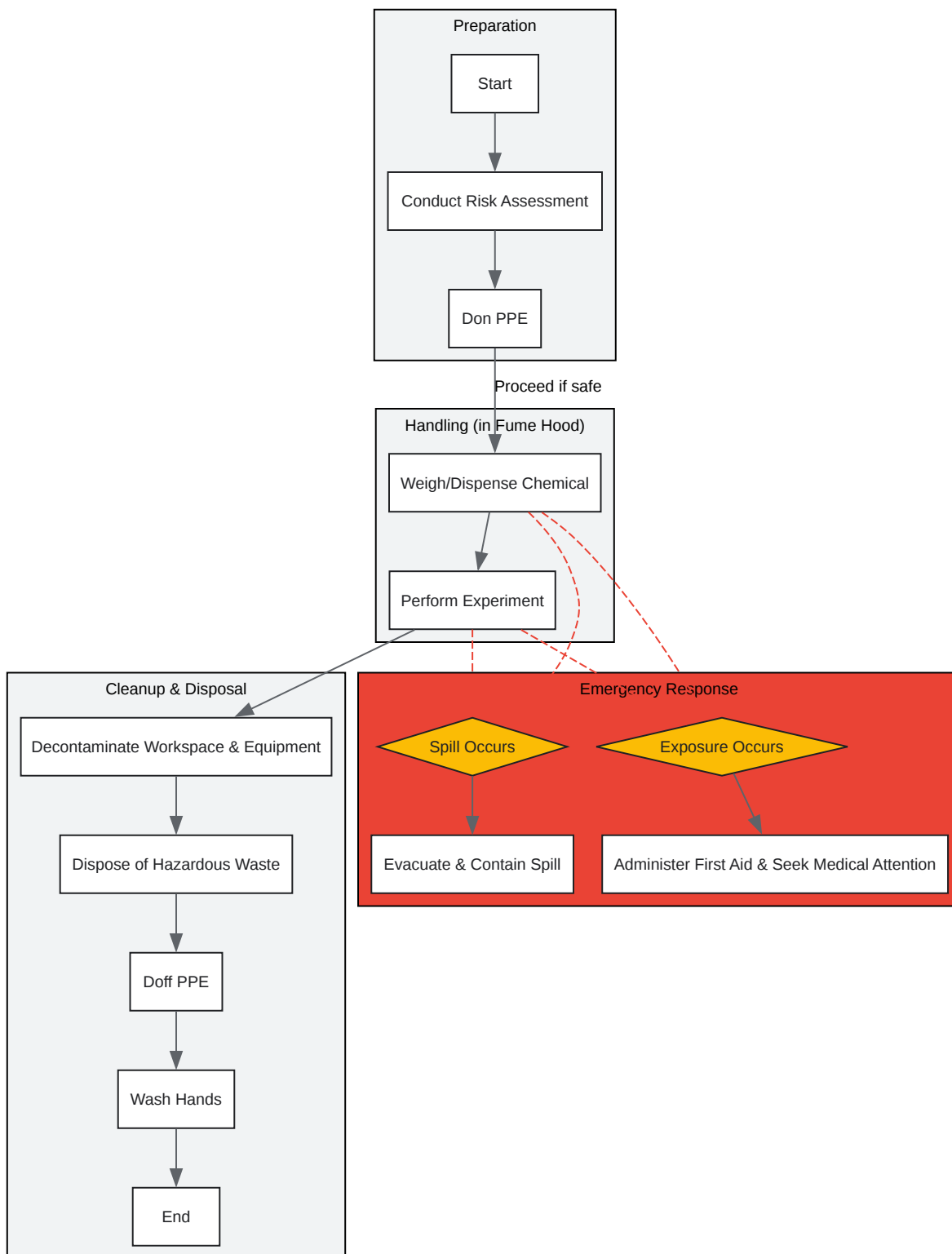
Emergency Procedures

Immediate and appropriate action is critical in the event of an exposure or spill.

Emergency Situation	Action
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [3]
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing and wash it before reuse. Seek immediate medical attention. [3] [4]
Inhalation	Move the person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, give artificial respiration. Seek immediate medical attention. [4]
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Seek immediate medical attention. [3]
Spill	Evacuate the area. Wear appropriate PPE, including respiratory protection. Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a sealed container for disposal. Ventilate the area and wash the spill site after material pickup is complete.

Safe Handling Workflow

The following diagram illustrates the key steps for the safe handling of **Methyl 2-(2-aminophenyl)acetate**.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. diplomatacomercial.com [diplomatacomercial.com]
- 2. diplomatacomercial.com [diplomatacomercial.com]
- 3. static.cymitquimica.com [static.cymitquimica.com]
- 4. biosynth.com [biosynth.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Methyl 2-(2-aminophenyl)acetate]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1310229#personal-protective-equipment-for-handling-methyl-2-2-aminophenyl-acetate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com